

Safety and handling precautions for 1,2-Dibromocyclopentene

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Compound of Interest

Compound Name: 1,2-Dibromocyclopentene

Cat. No.: B1308690

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An In-depth Technical Guide to the Safety and Handling of **1,2-Dibromocyclopentene**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not replace a formal Safety Data Sheet (SDS). Always consult the official SDS for **1,2-Dibromocyclopentene** before handling this chemical.

Introduction

1,2-Dibromocyclopentene is a halogenated cyclic alkene with the chemical formula $C_5H_6Br_2$. It serves as a reagent in organic synthesis, including in the preparation of cyclopentene analogs.^{[1][2]} Due to its chemical structure, which includes a double bond and two bromine atoms, it presents several potential hazards that necessitate careful handling and adherence to strict safety protocols in a laboratory setting. This guide provides a comprehensive overview of the known safety information, handling precautions, and emergency procedures for **1,2-Dibromocyclopentene**.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **1,2-Dibromocyclopentene** is provided in the table below. This information is crucial for the safe handling and storage of the compound.

Property	Value	Reference
Molecular Formula	C ₅ H ₆ Br ₂	[1]
Molecular Weight	225.91 g/mol	[1]
CAS Number	75415-78-0	[1]
Appearance	Clear pale yellow to orange liquid	[1]
Boiling Point	78 °C at 5 mmHg	[1]
Density	1.895 g/mL at 25 °C	[1]
Refractive Index	n ₂₀ /D 1.5558	[1]
Flash Point	>230 °F (>110 °C)	[1]
Storage Temperature	2-8°C	[1][2]
Solubility	No data available	[3]


Hazard Identification and Classification

1,2-Dibromocyclopentene is classified as a hazardous substance. The following table summarizes its hazard classifications according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation

Signal Word: Warning[3]

Hazard Pictograms:

 alt text

Safe Handling and Storage

Adherence to proper handling and storage procedures is paramount to ensure the safety of laboratory personnel.

Engineering Controls

- Work with **1,2-Dibromocyclopentene** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[3]
- Use explosion-proof electrical, ventilating, and lighting equipment.[4]
- Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **1,2-Dibromocyclopentene**:

PPE Type	Specifications
Eye/Face Protection	Chemical safety goggles or a face shield.[3]
Skin Protection	A chemical-resistant laboratory coat and impervious gloves (e.g., nitrile rubber).[3]
Respiratory Protection	For nuisance exposures, a respirator with OV/AG (US) or ABEK (EU) cartridges may be used.[3]

Handling Procedures

- Avoid contact with skin, eyes, and clothing.[3]
- Do not breathe vapors or mist.[3]
- Wash hands thoroughly after handling.[3]
- Do not eat, drink, or smoke in areas where this chemical is handled or stored.[3]
- Keep away from heat, sparks, and open flames.
- Use only non-sparking tools.[4]
- Ground and bond containers when transferring material.[4]

Storage Conditions

- Store in a cool, dry, and well-ventilated place.[3]
- Keep the container tightly closed.[3]
- Recommended storage temperature is 2-8°C.[1][2]
- Store away from incompatible materials, such as strong oxidizing agents.[3]

- Store in a locked cabinet or other secure area.[\[3\]](#)

Emergency Procedures

In the event of an emergency, immediate and appropriate action is critical.

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention. [3]
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing and shoes. Seek medical attention if irritation persists. [3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention. [3]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention. [3]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[3\]](#)
- Specific Hazards: Hazardous decomposition products formed under fire conditions include carbon oxides and hydrogen bromide gas.[\[3\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[3\]](#)

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment. Avoid breathing vapors, mist, or gas.[\[3\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[3\]](#)
- Containment and Cleanup: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, closed container for disposal.[\[3\]](#)

Toxicological and Reactivity Information

Toxicological Data

Detailed toxicological studies on **1,2-Dibromocyclopentene** are limited. Much of the available safety data sheets indicate "No data available" for acute and chronic toxicity endpoints.[\[3\]](#) The hazard classifications are based on the structural alerts and properties of the compound.

- Acute Toxicity: Harmful if swallowed or in contact with skin.[\[3\]](#)
- Skin Corrosion/Irritation: Causes skin irritation.[\[3\]](#)
- Serious Eye Damage/Irritation: Causes serious eye irritation.[\[3\]](#)
- Respiratory or Skin Sensitization: No data available.[\[3\]](#)
- Germ Cell Mutagenicity: No data available.[\[3\]](#)
- Carcinogenicity: This product is not classified as a carcinogen by IARC, ACGIH, NTP, or OSHA.[\[3\]](#)
- Reproductive Toxicity: No data available.[\[3\]](#)
- Specific Target Organ Toxicity (Single and Repeated Exposure): May cause respiratory irritation. No data is available for repeated exposure effects.[\[3\]](#)

Reactivity Profile

- Chemical Stability: Stable under recommended storage conditions.[3]
- Possibility of Hazardous Reactions: No data available.[3]
- Conditions to Avoid: Heat, flames, and sparks.
- Incompatible Materials: Strong oxidizing agents.[3]
- Hazardous Decomposition Products: Under fire conditions, it can decompose to produce carbon oxides and hydrogen bromide gas.[3]

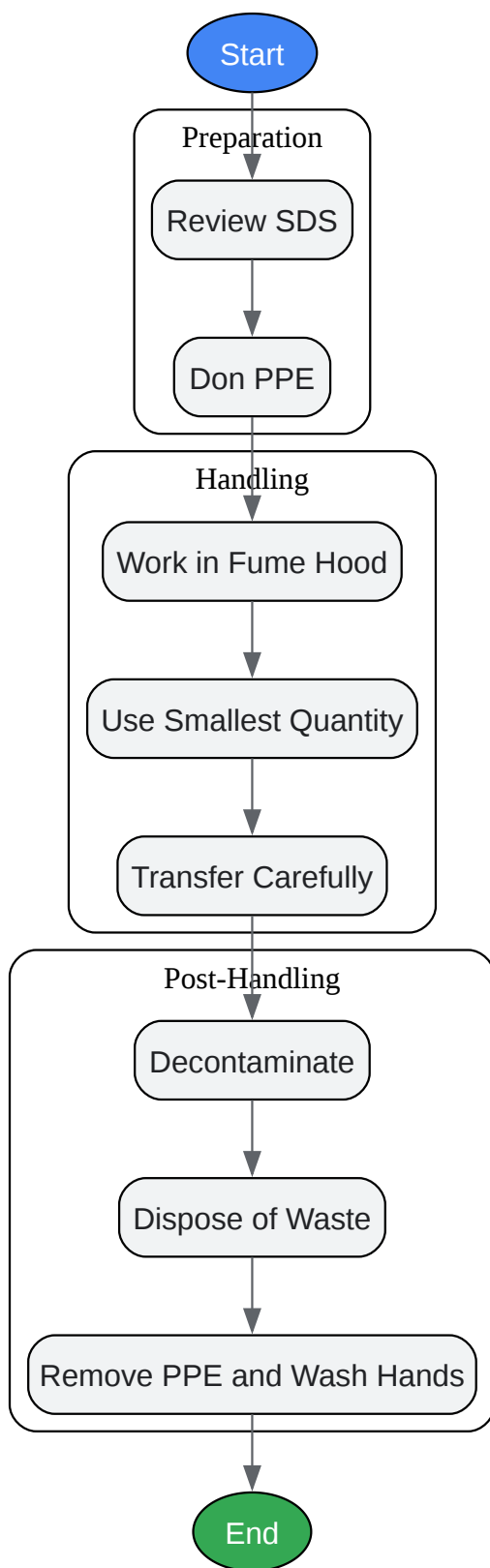
Experimental Protocols for Safety Evaluation (General Methodologies)

While specific experimental data for **1,2-Dibromocyclopentene** is not readily available, the following are examples of standard OECD (Organisation for Economic Co-operation and Development) test guidelines that would be used to determine the health hazards of such a chemical.

Hazard	OECD Test Guideline	Brief Methodology
Acute Oral Toxicity	OECD 423	A stepwise procedure with the use of a minimum number of animals. A single dose of the substance is administered orally to a group of rodents. Observations of effects and mortality are made over 14 days.
Acute Dermal Toxicity	OECD 402	The substance is applied to the shaved skin of a group of rodents for 24 hours. Observations of effects and mortality are made over 14 days.
Skin Irritation	OECD 404	The substance is applied to a small area of the skin of a test animal (typically a rabbit) under a gauze patch. The degree of irritation is evaluated at specific intervals.
Eye Irritation	OECD 405	The substance is applied to the eye of a test animal (typically a rabbit). The eyes are examined for irritation at specific intervals.

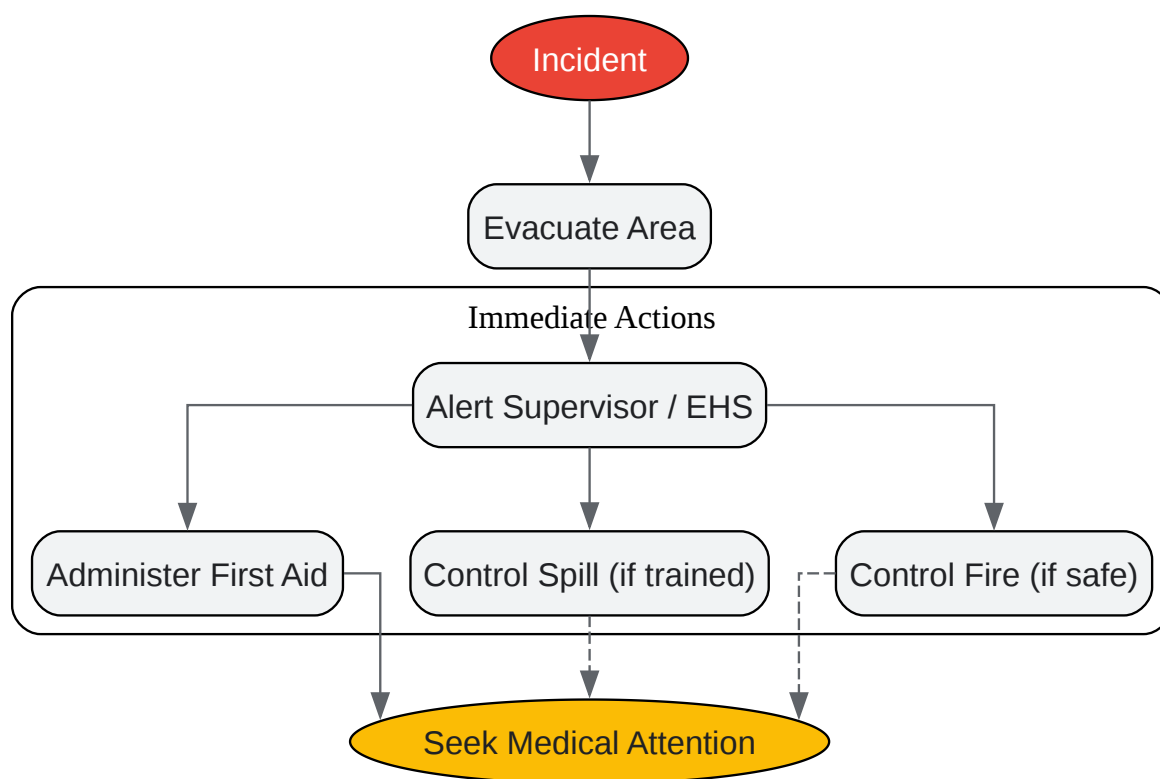
Visualized Workflows

The following diagrams illustrate standardized workflows for handling **1,2-Dibromocyclopentene** safely and responding to emergencies.



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Caption: A logical workflow for the safe handling of **1,2-Dibromocyclopentene**.



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Caption: An emergency response workflow for incidents involving **1,2-Dibromocyclopentene**.

Disposal Considerations

Unused **1,2-Dibromocyclopentene** and any contaminated materials should be disposed of as hazardous waste.[3] Consult with your institution's environmental health and safety (EHS) office for specific disposal guidelines and to ensure compliance with local, state, and federal regulations. Do not dispose of this chemical down the drain or in the regular trash.[3]

Conclusion

1,2-Dibromocyclopentene is a valuable research chemical that requires careful and informed handling. While comprehensive toxicological data is not currently available, the known hazards necessitate the use of appropriate engineering controls, personal protective equipment, and adherence to safe laboratory practices. By following the guidelines outlined in this document

and the official Safety Data Sheet, researchers can minimize the risks associated with the use of this compound.

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